

# An In-depth Technical Guide to the Thermodynamic Properties of Helium-Dissolved Water

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Helium-water

Cat. No.: B14278265

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of water with dissolved helium. The information is curated for professionals in research and development who require precise data and methodologies for their work. This document summarizes key quantitative data in structured tables, details experimental protocols from cited literature, and provides visual representations of experimental workflows and fundamental thermodynamic relationships.

## Core Thermodynamic Properties

The dissolution of helium in water is a process governed by fundamental thermodynamic principles. Key properties that describe this system include solubility, which is often quantified by Henry's Law, as well as the enthalpy and entropy of the solution.

### 1.1. Solubility and Henry's Law

The solubility of a gas in a liquid is its ability to dissolve in a solvent. For helium in water, this is directly proportional to the partial pressure of the helium above the water, a relationship described by Henry's Law.<sup>[1][2]</sup> The formula for Henry's Law is:

$$C = k_H \cdot P$$

Where:

- C is the concentration of the dissolved gas (solubility).
- kH is the Henry's Law constant, which is specific to the gas, solvent, and temperature.
- P is the partial pressure of the gas.<sup>[1][2]</sup>

A higher Henry's Law constant indicates lower solubility.<sup>[2]</sup> Helium is noted as the least water-soluble monatomic gas.<sup>[3]</sup>

Table 1: Henry's Law Constants for Helium in Water at Various Temperatures

Temperature (°C)	Henry's Law Constant (kH) (M/atm)
25	$3.8 \times 10^{-4}$
30	$3.7 \times 10^{-4}$

Data sourced from multiple references providing values at specific temperatures.<sup>[1][4][5][6]</sup>

## 1.2. Solubility at Various Pressures and Temperatures

The solubility of helium in water is not only dependent on pressure but also exhibits a complex relationship with temperature. Research indicates that the solubility of helium in water reaches a minimum at approximately 30°C.<sup>[7]</sup> Below this temperature, solubility decreases as temperature increases, while above it, solubility increases with temperature.<sup>[7]</sup>

Table 2: Solubility of Helium in Water at Different Conditions

Temperature (°C)	Pressure (atm)	Solubility (M)
30	1.5	$5.55 \times 10^{-4}$
30	1.8	$6.66 \times 10^{-4}$ (calculated)
25	0.3855	$1.465 \times 10^{-4}$

Calculated values are derived using Henry's Law ( $C = k_H \cdot P$ ) with the respective constants and pressures provided in the search results.[4][5][6]

### 1.3. Enthalpy and Entropy of Solution

The dissolution of helium in water is an exothermic process, meaning heat is released when helium dissolves.[8] The standard enthalpies of solution for noble gases, including helium, in water have been measured, indicating that the aqueous solvation process is energetically favorable at 25°C.[9] The changes in enthalpy and entropy are correlated with the cavity surface area and the number of water molecules in the first solvation shell.[9]

Table 3: Thermodynamic Properties of Helium Dissolution in Water at 25°C

Thermodynamic Property	Value
Standard Molar Enthalpy of Solution	Energetically favorable (specific value not provided in search results)
Standard Free Energy of Solution	Correlated with cavity surface area
Standard Entropy of Solution	Correlated with cavity surface area

Further experimental data is required for a more comprehensive quantitative summary of enthalpy and entropy changes over a range of temperatures and pressures.

### 1.4. Partial Molar Volume

The partial molar volume of helium in water has been studied, and it is noted that this property also exhibits a temperature dependence, passing through a minimum near room temperature. [10] Precise density measurements of "gas-free" and "gas-saturated" water can yield the partial molar volumes of dissolved gases at infinite dilution.[11]

### 1.5. Heat Capacity

Helium gas has a specific heat capacity of 5.1932 J/g°C and a molar heat capacity of 20.786 J/mol°C at constant pressure (1 atm) and 25°C.[12] The heat capacity of water is 4.184 J/g°C. [12] The presence of dissolved helium will slightly alter the heat capacity of the solution.

## Experimental Protocols

The measurement of the thermodynamic properties of helium-dissolved water involves several precise experimental techniques.

### 2.1. Measurement of Gas Solubility

A common method for measuring gas solubility is the manometric method. This technique involves introducing a known amount of degasified liquid and the pure gas into a sealed, constant-volume container. The system is allowed to reach equilibrium at a constant temperature. The solubility is then calculated based on the pressure drop from the initial state to the equilibrium state, using the ideal gas law to determine the mass of the dissolved gas.[\[13\]](#)  
[\[14\]](#)

Another approach is the isobaric method, which is suitable for continuous measurement and ensures high accuracy. In this method, the pressure is kept constant, which helps the system to reach the target equilibrium state more quickly.[\[15\]](#)

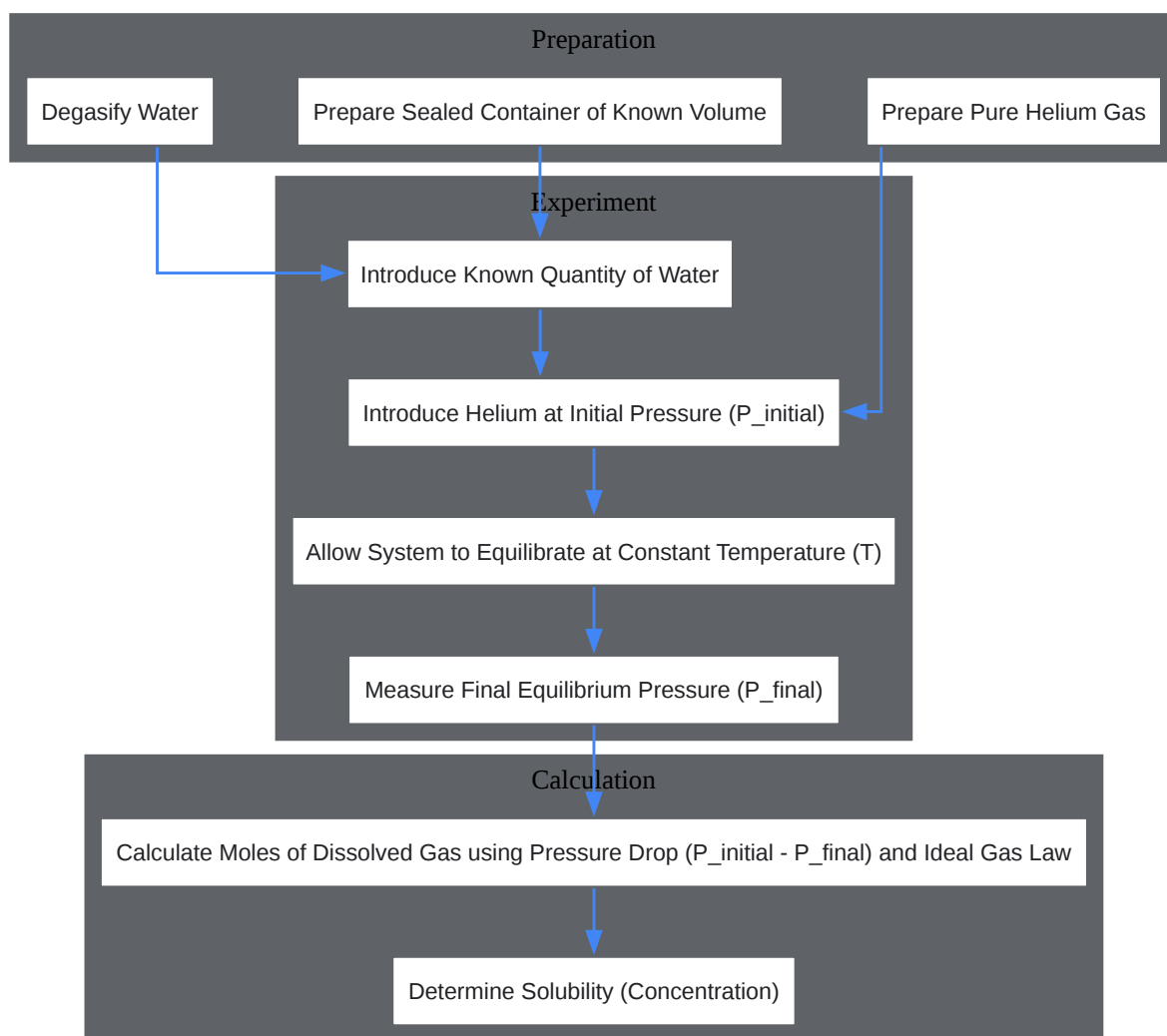
### 2.2. Calorimetric Measurement of Enthalpy of Solution

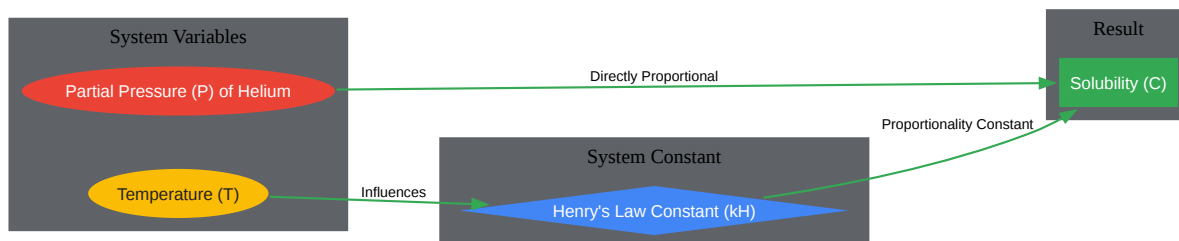
The enthalpy of solution can be determined using a high-precision steady-state calorimeter.[\[9\]](#) In this method, the heat evolved or absorbed during the dissolution of a known amount of gas into the solvent at constant temperature and pressure is measured. The standard molar enthalpy of solution at infinite dilution is then obtained by correcting for gas phase non-ideality.  
[\[9\]](#)

## Visualizations

### 3.1. Experimental Workflow for Gas Solubility Measurement

The following diagram illustrates a generalized workflow for determining the solubility of helium in water using a manometric method.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The Henry's law constant for helium gas in water at 30 °C - Brown 14th Edition Ch 13 Problem 37 [pearson.com]
- 2. testbook.com [testbook.com]
- 3. Helium - Wikipedia [en.wikipedia.org]
- 4. Solved The Henry's law constant for helium gas in water | Chegg.com [chegg.com]
- 5. The Henry's law constant for helium gas in water at 30<sup>°</sup>C is 3... [askfilo.com]
- 6. m.youtube.com [m.youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. researchgate.net [researchgate.net]
- 10. pubs.acs.org [pubs.acs.org]
- 11. "Partial Molar Volumes of Gases at Infinite Dilution in Water at 298.15" by Joseph C. Moore, Rubin Battino et al. [corescholar.libraries.wright.edu]

- 12. Heat Capacities for Some Select Substances [gchem.cm.utexas.edu]
- 13. [PDF] A method for measuring gas solubility | Semantic Scholar [semanticscholar.org]
- 14. library.csbe-scgab.ca [library.csbe-scgab.ca]
- 15. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Helium-Dissolved Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14278265#thermodynamic-properties-of-helium-dissolved-water]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)